

Technical Guide: Spectral Characterization of 3-Fluoro-6-methyl-2-nitrophenol

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Compound of Interest

Compound Name: 3-Fluoro-6-methyl-2-nitrophenol

CAS No.: 849353-45-3

Cat. No.: B1444786

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Executive Summary

Compound: **3-Fluoro-6-methyl-2-nitrophenol** CAS: 849353-45-3 Molecular Formula: C

H

FNO

Exact Mass: 171.03

This guide provides a comprehensive technical analysis of the spectral characteristics of **3-Fluoro-6-methyl-2-nitrophenol**. As a highly functionalized aromatic scaffold, this compound presents unique spectroscopic challenges due to the interplay between the electron-withdrawing nitro/fluoro groups and the electron-donating hydroxyl/methyl groups.^[1] This document details the expected Mass Spectrometry (MS) fragmentation pathways, Nuclear Magnetic Resonance (NMR) coupling patterns, and Infrared (IR) signatures required for structural validation in drug discovery workflows.^{[1][2]}

Chemical Profile & Structural Logic^{[1][2]}

The structural integrity of this compound relies on the specific arrangement of substituents around the phenol core.^{[1][2]} The 2-nitro and 1-hydroxyl groups typically form a strong intramolecular hydrogen bond, locking the conformation and significantly influencing the proton NMR shift of the hydroxyl group.^[1]

Property	Value	Structural Implication
Molecular Weight	171.13 g/mol	Base peak in MS (unless labile). ^[1]
H-Bond Donor	1 (Phenolic OH)	Downfield shift in H NMR (>10 ppm). ^{[1][2]}
H-Bond Acceptor	4 (NO, F, O)	Solvation effects in polar solvents (DMSO vs. CDCl ₃). ^{[1][2]}
Electronic Effect	Push-Pull System	F (EWG) and NO (EDG) vs. OH (EDG) and CH (EDG). ^{[1][2]}

Mass Spectrometry (MS) Analysis^{[1][2]}

Ionization & Fragmentation Logic

In Electron Impact (EI) ionization (70 eV), the molecular ion [M]

is expected to be distinct.^{[1][2]} The fragmentation pattern follows standard ortho-effect rearrangements common in nitro-aromatics.^[1]

- Molecular Ion ([M])

: m/z 171 (Base peak or high intensity).^{[1][2]}

- Loss of OH ([M-17])

: m/z 154.^{[1][2]} Common in "ortho-nitro" phenols due to oxygen transfer from the nitro group to the aromatic ring followed by loss of OH.^{[1][2]}

- Loss of NO

([M-46]

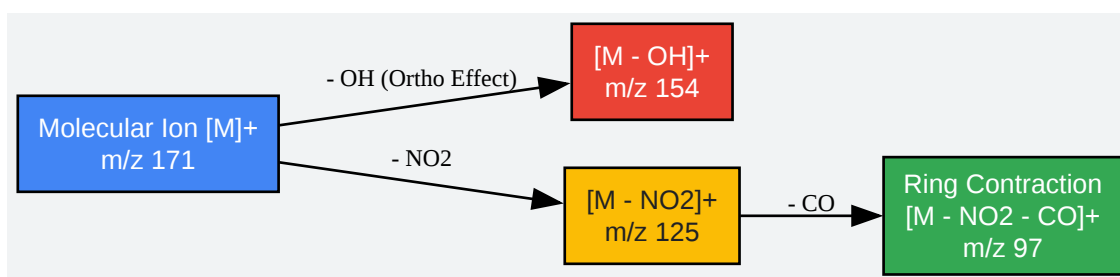
): m/z 125. Direct cleavage of the C-N bond.[1][2]

- Loss of CO ([M-28]

): Secondary fragmentation typical of phenols.[1][2]

Fragmentation Pathway Diagram

The following diagram illustrates the primary fragmentation logic expected for this scaffold.



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Caption: Predicted EI-MS fragmentation pathway highlighting the stability of the ortho-nitro arrangement.

NMR Spectroscopy Analysis

¹H NMR (Proton)

The proton spectrum is defined by the AB spin system of the two aromatic protons (H4 and H5) and the diagnostic intramolecular hydrogen bond.[1][2]

Solvent: CDCl₃

(Recommended to observe H-bonding).[1][2]

Proton	Approx. Shift ()	Multiplicity	Coupling Constants ()	Assignment Logic
-OH	10.50 - 11.50	Singlet (Broad)	-	Deshielded by intramolecular H-bond to 2-NO .
H4	7.00 - 7.30	dd	Hz Hz	Ortho to F (large coupling) and Ortho to H5.[1][2]
H5	6.80 - 7.10	dd	Hz Hz	Meta to F (smaller coupling) and Ortho to H4.[1][2]
-CH	2.20 - 2.40	Singlet	-	Benzylic protons, slightly deshielded by ring current.

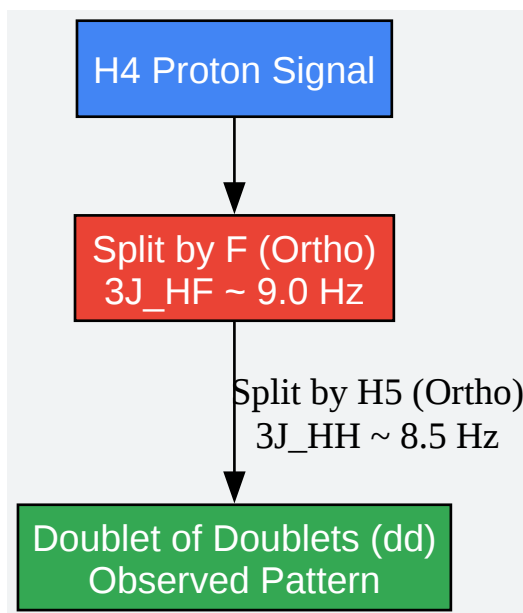
F NMR (Fluorine)

Fluorine-19 NMR is the most definitive tool for purity assessment.[1][2]

- Shift: Expected range -110 to -125 ppm.[1][3][4]
- Pattern: Doublet (or dd) due to coupling with H4 (ortho) and H5 (meta).

Coupling Logic Diagram

The coupling network is complex due to the presence of Fluorine.[1][2] The diagram below visualizes the splitting tree for the aromatic proton H4 (positioned between F and H5).[1][2]



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Caption: Splitting tree for Proton H4, showing the additive effect of Fluorine and Proton coupling.

Infrared (IR) Spectroscopy[1][2]

IR analysis confirms the functional groups.[1][2] The absence of a broad, free OH band (3600 cm

) and the presence of a shifted band confirms the ortho-nitro placement.[1][2]

Functional Group	Wavenumber (cm)	Mode	Notes
Phenolic OH	3100 - 3400	Stretching	Broad, shifted lower due to H-bonding.
Aromatic C-H	3050 - 3100	Stretching	Weak intensity.[1]
Nitro (NO)	1530 (Asym) / 1350 (Sym)	Stretching	Very strong, diagnostic bands.[1][2]
Aryl C-F	1100 - 1250	Stretching	Strong band, confirms fluorination.[1]

Experimental Protocols

NMR Sample Preparation

To ensure high-resolution data and accurate integration:

- Mass: Weigh 5–10 mg of the solid compound.
- Solvent: Dissolve in 0.6 mL of CDCl₃

(Chloroform-d).

- Note: DMSO-d₆

can be used if solubility is an issue, but it may disrupt the intramolecular H-bond, shifting the OH peak.^{[1][2]}

- Filtration: If the solution is cloudy, filter through a small plug of glass wool into the NMR tube to remove suspended solids.^{[1][2]}
- Acquisition: Run at 298 K. For

¹H, ensure the spectral window is wide enough (-200 to 0 ppm).

GC-MS Method (Purity Check)

- Column: HP-5ms or equivalent (30m x 0.25mm, 0.25μm film).
- Carrier Gas: Helium at 1.0 mL/min.
- Temperature Program:
 - Hold 50°C for 1 min.
 - Ramp 20°C/min to 280°C.
 - Hold 5 mins.
- Inlet: Split mode (20:1), 250°C.

References

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